

Bis(8-hydroxyquinoline)manganese: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Manganese oxyquinolate

Cat. No.: B15186898

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CAS Number: 14495-13-7

This technical guide provides an in-depth overview of bis(8-hydroxyquinoline)manganese, a coordination complex of interest to researchers, scientists, and drug development professionals. This document outlines the compound's synthesis, key characterization data, and potential, though not yet fully elucidated, relevance in drug development.

Physicochemical Data

The following tables summarize key quantitative data for bis(8-hydroxyquinoline)manganese, focusing on its structural and magnetic properties.

Parameter	Value
Molecular Formula	C ₁₈ H ₁₂ MnN ₂ O ₂
Molecular Weight	343.25 g/mol
CAS Number	14495-13-7
Appearance	Crystalline solid

Table 1: General Properties of Bis(8-hydroxyquinoline)manganese

Parameter	Value (for monoclinic cell)[1]
a	10.930 Å
b	4.885 Å
c	15.184 Å
α	90.000°
β	121.210°
γ	90.000°

Table 2: Crystallographic Data[1]

Property	Value
Magnetic Moment (calculated)	5 μ B[1][2]
Magnetization (powders)	0.18 emu/g at 14,000 Oe (room temp)[1]
Magnetic Behavior	Paramagnetic at room temperature[1][2]

Table 3: Magnetic Properties

Experimental Protocols

Detailed experimental protocols for the synthesis of bis(8-hydroxyquinoline)manganese are not extensively reported in publicly available literature. However, based on existing studies, two primary methods have been described: liquid-phase synthesis and physical vapor deposition.

Liquid-Phase Synthesis

This method involves the reaction of a manganese salt with 8-hydroxyquinoline in a suitable solvent.

Objective: To synthesize bis(8-hydroxyquinoline)manganese powder.

Materials:

- Manganese(II) salt (e.g., manganese(II) chloride or manganese(II) acetate)
- 8-hydroxyquinoline
- An appropriate solvent (e.g., ethanol, water, or a mixture)
- A base (optional, to deprotonate the hydroxyl group of 8-hydroxyquinoline)

Procedure (General Outline):

- Dissolve 8-hydroxyquinoline in the chosen solvent. Gentle heating may be required.
- In a separate vessel, dissolve the manganese(II) salt in the same solvent.
- Slowly add the manganese salt solution to the 8-hydroxyquinoline solution with constant stirring.
- If a base is used, it can be added to the 8-hydroxyquinoline solution prior to the addition of the manganese salt.
- A precipitate of bis(8-hydroxyquinoline)manganese should form.
- The reaction mixture is stirred for a specified period, potentially with heating, to ensure complete reaction.
- The precipitate is collected by filtration, washed with the solvent to remove unreacted starting materials, and then dried under vacuum.

Note: Specific concentrations, reaction times, and temperatures are not consistently reported and would require optimization.

Physical Vapor Deposition (PVD)

This method is employed to produce crystalline nanorods of bis(8-hydroxyquinoline)manganese.^[1]

Objective: To prepare crystalline bis(8-hydroxyquinoline)manganese nanorods.

Apparatus:

- Dual-zone tube furnace
- Quartz tube
- Source of high-purity argon gas
- Schlenk line or similar vacuum/inert gas manifold

Procedure (Based on published work):[\[1\]](#)

- Place a specific amount of bis(8-hydroxyquinoline)manganese powder (synthesized via liquid-phase method) in a quartz boat in the high-temperature zone of the tube furnace.
- Position a substrate (e.g., silicon wafer) in the lower-temperature deposition zone.
- Evacuate the quartz tube and backfill with high-purity argon. Maintain a constant flow of argon throughout the process.
- Heat the high-temperature zone to a sublimation temperature (e.g., 250-350°C) to vaporize the source material.
- Heat the deposition zone to a lower temperature (e.g., 150-250°C) to allow for the controlled condensation and growth of crystalline nanorods on the substrate.
- After a set deposition time, cool the furnace to room temperature under argon flow.
- Carefully remove the substrate with the deposited nanorods.

Characterization Methods

The synthesized bis(8-hydroxyquinoline)manganese can be characterized using a variety of analytical techniques to confirm its identity, purity, and properties.

Technique	Purpose
Scanning Electron Microscopy (SEM)	To analyze the morphology and size of the synthesized material (e.g., nanorods).
Fourier-Transform Infrared Spectroscopy (FTIR)	To identify the functional groups and confirm the coordination of the 8-hydroxyquinoline ligand to the manganese ion.
UV-Visible Spectroscopy (UV-Vis)	To study the electronic properties of the complex.
X-ray Diffraction (XRD)	To determine the crystal structure and phase purity of the material. [1]
Alternating Gradient Magnetometer (AGM)	To measure the magnetic properties, such as magnetization, at room temperature. [1]

Table 4: Common Characterization Techniques

Potential Applications in Drug Development

The therapeutic potential of bis(8-hydroxyquinoline)manganese has not been extensively studied. However, the broader class of 8-hydroxyquinoline derivatives has garnered significant interest in drug development due to their metal-chelating properties and diverse biological activities, including anticancer and neuroprotective effects.

Anticancer Potential

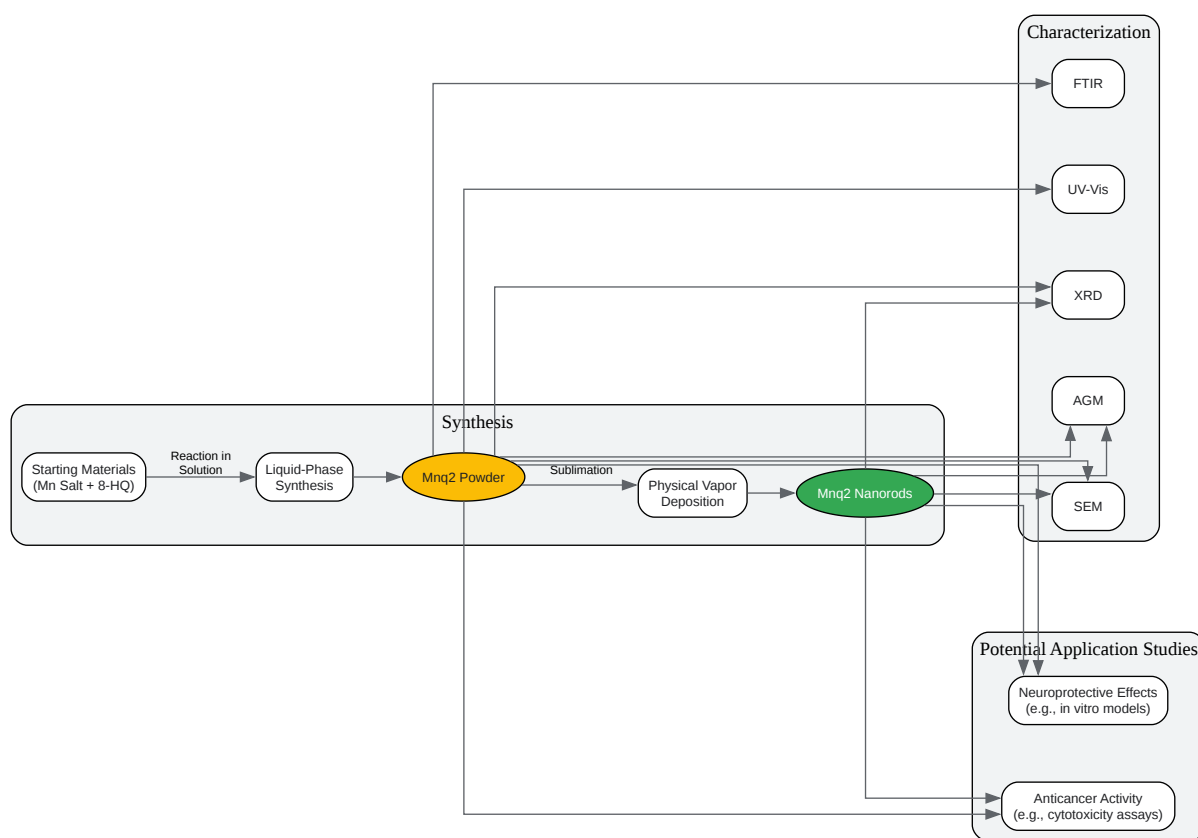
While direct studies on bis(8-hydroxyquinoline)manganese are limited, other manganese complexes and 8-hydroxyquinoline derivatives have shown promise in cancer therapy. The proposed mechanisms often involve the modulation of cellular pathways related to oxidative stress and apoptosis. For instance, some manganese complexes have been shown to induce DNA damage and activate the cGAS-STING pathway, which can stimulate an anti-tumor immune response.

Neuroprotective Potential

The role of manganese in neurobiology is complex. While manganese neurotoxicity is a known concern, the chelation of excess metal ions is a strategy explored for neuroprotective therapies. It is hypothesized that 8-hydroxyquinoline and its derivatives may exert neuroprotective effects by modulating metal-ion homeostasis and related signaling pathways. However, the specific effects of bis(8-hydroxyquinoline)manganese in this context remain to be elucidated.

Visualizations

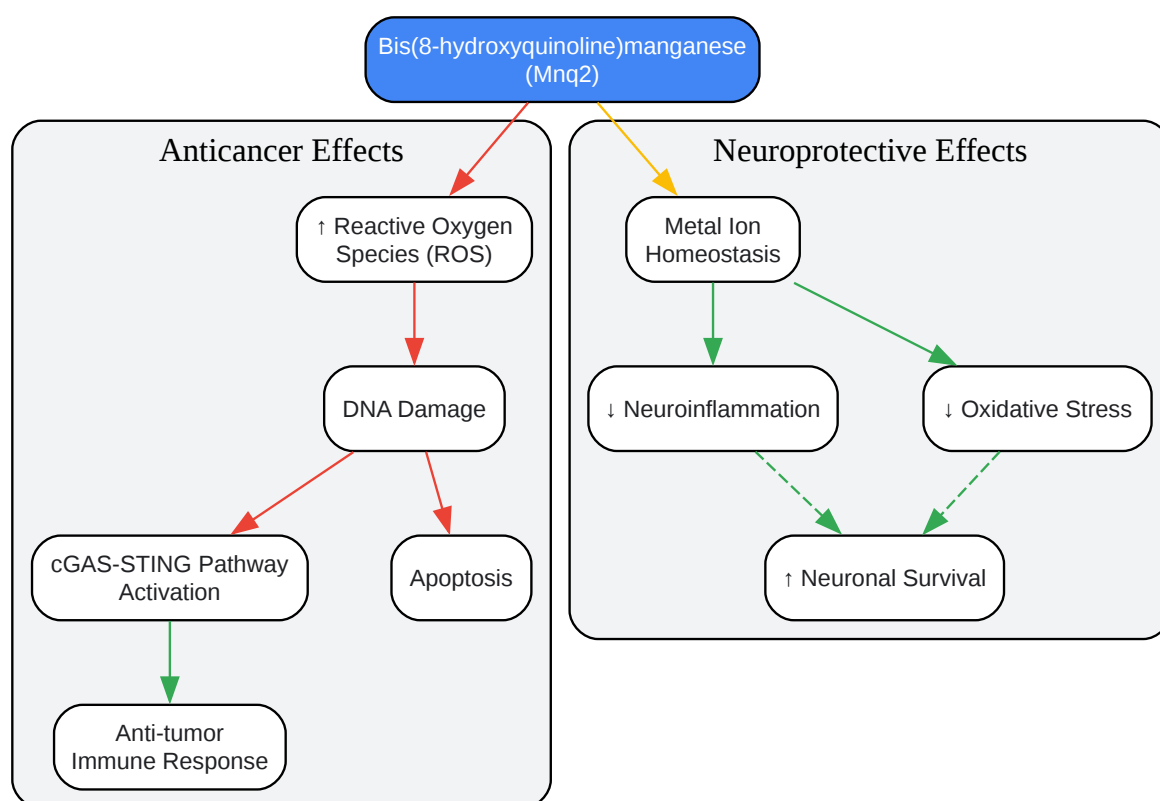
Experimental Workflow



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Caption: Conceptual workflow for the synthesis and characterization of bis(8-hydroxyquinoline)manganese.

Hypothetical Signaling Pathway Modulation



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Caption: Hypothetical signaling pathways potentially modulated by bis(8-hydroxyquinoline)manganese.

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References

- 1. Preparation and Characterization of Paramagnetic Bis (8-Hydroxyquinoline) Manganese Crystals - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Preparation and Characterization of Paramagnetic Bis (8-Hydroxyquinoline) Manganese Crystals - PubMed [pubmed.ncbi.nlm.nih.gov]
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